

Personal protective equipment for handling Succinic acid-mono-N-phenylsulfonylamine

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Compound of Interest	
Compound Name:	Succinic acid-mono-N-phenylsulfonylamine
Cat. No.:	B561288
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Essential Safety and Handling Guide for Succinic Acid-Mono-N-Phenylsulfonylamine

This guide provides immediate safety, handling, and disposal protocols for **Succinic acid-mono-N-phenylsulfonylamine** (CAS No. 100462-43-9) to ensure the safety of researchers, scientists, and drug development professionals. Given the absence of a comprehensive Safety Data Sheet (SDS), this information is based on the available GHS hazard classifications and general best practices for handling sulfonylamine compounds.

Hazard Identification and Personal Protective Equipment (PPE)

Succinic acid-mono-N-phenylsulfonylamine is classified with the following GHS Hazard Statements, indicating potential health risks upon exposure.

Table 1: GHS Hazard Classification

Hazard Code	Hazard Statement
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must conform to EN 166 (EU) or be NIOSH (US) approved. [1]
Hand Protection	Chemical-impermeable gloves	Inspected before use and compliant with EU Directive 89/686/EEC and the standard EN 374. [1]
Body Protection	Laboratory coat	Standard lab coat for minor tasks.
Impervious and flame-resistant clothing	Recommended for larger quantities or when there is a risk of significant exposure. [1]	
Respiratory Protection	Full-face respirator	To be used if exposure limits are exceeded or if irritation is experienced. [1]

Operational and Disposal Plans

Adherence to proper operational and disposal procedures is critical for laboratory safety and environmental compliance.

Handling Protocol

- Engineering Controls: Always handle **Succinic acid-mono-N-phenylsulfonylamine** in a well-ventilated area, preferably within a chemical fume hood to minimize the inhalation of dust or vapors.[1][2]
- Personal Protective Equipment (PPE) Inspection: Before starting any work, thoroughly inspect all PPE for any signs of damage or wear.
- Weighing and Transfer: When weighing or transferring the solid compound, take care to avoid the formation of dust.[1]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.
- Spill Management: In case of a spill, evacuate the area and ensure adequate ventilation.[1] For solid spills, carefully sweep or scoop the material to avoid generating dust.[1] Absorb liquid spills with a non-combustible material.[1] All spill cleanup materials should be treated as hazardous waste.

Disposal Plan

Treat **Succinic acid-mono-N-phenylsulfonylamine** and any contaminated materials as hazardous waste.[2][3]

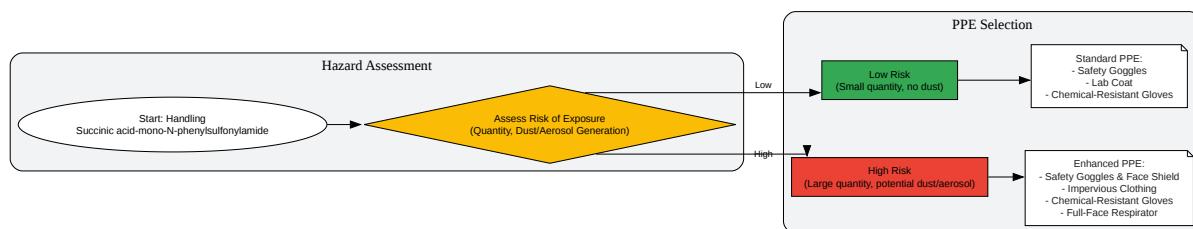
- Waste Segregation: Do not mix this chemical waste with other waste streams.[2]
- Containerization:
 - Solid Waste: Collect the solid compound and any contaminated items (e.g., gloves, weighing paper) in a designated, sealed, and clearly labeled hazardous waste container. [1]
 - Liquid Waste: If the compound is in a solution, collect it in a separate, sealed, and clearly labeled hazardous waste container.[1]

- Labeling: All waste containers must be clearly marked with "Hazardous Waste" and the full chemical name, "**Succinic acid-mono-N-phenylsulfonylamine**".[\[2\]](#)
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory.[\[2\]](#)
- Final Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste management company.[\[1\]](#)

Visual Guides

Personal Protective Equipment (PPE) Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate level of personal protective equipment when handling **Succinic acid-mono-N-phenylsulfonylamine**.



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Caption: PPE selection workflow for handling **Succinic acid-mono-N-phenylsulfonylamine**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Succinic acid-mono-N-phenylsulfonylamine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b561288#personal-protective-equipment-for-handling-succinic-acid-mono-n-phenylsulfonylamine>

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